

Yap-tead-IN-1: Structural Characterization and Mechanistic Profiling

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Compound of Interest

Compound Name: Yap-tead-IN-1 (tfa)

Cat. No.: B10828398

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Executive Summary

Yap-tead-IN-1 (also widely referenced as Peptide 17) is a rationally designed, macrocyclic peptide inhibitor targeting the protein-protein interaction (PPI) between the transcriptional co-activator YAP (Yes-Associated Protein) and the TEAD (Transcriptional Enhancer Associate Domain) family of transcription factors.[\[1\]](#)[\[2\]](#)

Unlike small molecule inhibitors that often struggle with the expansive surface area of the YAP-TEAD interface, Yap-tead-IN-1 utilizes a biomimetic strategy. It replicates the "Omega-loop" (-loop) conformation of the native YAP protein but introduces critical non-natural amino acid substitutions and a covalent constraint to enhance binding affinity (nM) and metabolic stability.

Chemical Identity & Structural Specifications

The potency of Yap-tead-IN-1 stems from its deviation from the native YAP sequence (residues 81–100). Through Structure-Activity Relationship (SAR) optimization, the native cation-interaction was replaced with a disulfide bridge, and hydrophobic residues were optimized for deeper pocket penetration.

1.1. Physicochemical Properties

Property	Value	Notes
Common Name	Yap-tead-IN-1 / Peptide 17	Originally described by Zhang et al. (2014)
Molecular Weight	2019.86 Da	Monoisotopic mass
Chemical Formula	C	Contains one Chlorine atom (from 3-Cl-Phe)
	H	
	ClN	
	O	
	S	
Sequence Length	17 Residues	Macrocyclic via disulfide bond
Solubility	Soluble in Water/DMSO	Store lyophilized at -20°C

1.2. Amino Acid Sequence

The peptide is N-terminally acetylated and C-terminally amidated to prevent exopeptidase degradation and eliminate terminal charge artifacts.

Linear Sequence Representation: Ac-Val-Pro-Phe(3-Cl)-Hcy-Leu-Arg-Lys-Nle-Pro-Ala-Ser-Phe-Cys-Lys-Pro-Pro-Glu-NH₂[\[3\]](#)[\[4\]](#)

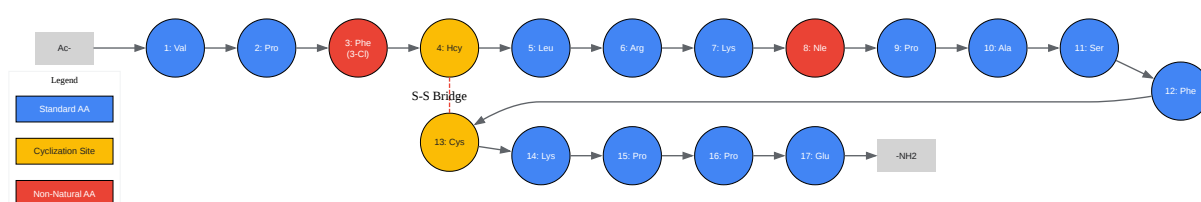
Key Modifications:

- Phe(3-Cl) [Pos 3]: 3-Chlorophenylalanine replaces the native Methionine (Met86). The chloro-substitution fills a hydrophobic pocket on TEAD1 more efficiently than the native sulfur.
- Hcy [Pos 4] & Cys [Pos 13]: Homocysteine and Cysteine form a disulfide bridge. This covalent constraint locks the peptide into the bioactive -loop conformation, reducing the entropic cost of binding.[\[5\]](#)

- Nle [Pos 8]: Norleucine replaces the native Leucine (Leu91), enhancing hydrophobic packing.

1.3. Structural Visualization (DOT Diagram)

The following diagram illustrates the cyclic topology of Yap-tead-IN-1, highlighting the non-natural residues and the disulfide bridge.



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Figure 1: Topology of Yap-tead-IN-1 showing the Hcy4-Cys13 disulfide bridge and key non-natural residues.

Mechanism of Action

2.1. Interface 3 Targeting

The YAP-TEAD interaction is mediated by three distinct interfaces. Yap-tead-IN-1 specifically targets Interface 3, which involves the binding of the YAP

-loop (residues 85–99) into a hydrophobic pocket on the TEAD surface.

- Native Interaction: In the wild-type complex, YAP residues Met86, Leu91, and Phe95 insert into the TEAD pocket. The loop structure is stabilized by a cation-

interaction between YAP-Arg87 and YAP-Phe96.[6]

- Inhibitor Mechanism: Yap-tead-IN-1 mimics this loop but with higher affinity.
 - Phe(3-Cl) Effect: The chlorine atom at the meta-position of Phenylalanine (Residue 3) probes a sub-pocket in TEAD that native Methionine cannot reach, significantly increasing van der Waals contacts.
 - Disulfide Constraint: The native cation-

interaction (Arg87-Phe96) is replaced by the Hcy4-Cys13 disulfide bond. This covalent lock pre-organizes the peptide into the binding-competent conformation, reducing the energy penalty required to fold upon binding.

2.2. Binding Kinetics

Quantitative analysis using Surface Plasmon Resonance (SPR) demonstrates the superior potency of Yap-tead-IN-1 compared to the native YAP fragment.

Analyte	Target	(Binding Affinity)	IC (Inhibition)
Yap-tead-IN-1	TEAD1	15 nM	25 nM
Native YAP (50-171)	TEAD1	40 nM	N/A
Native YAP (81-100)	TEAD1	> 1000 nM	49,000 nM

Data Source: Zhang et al., ACS Med.[7] Chem. Lett. 2014 [1]

Experimental Protocols

To validate the integrity and activity of Yap-tead-IN-1, the following protocols are recommended. These serve as self-validating systems to ensure the peptide is correctly synthesized and active.

3.1. Synthesis & Purification (Quality Control)

- Method: Solid-Phase Peptide Synthesis (SPPS) using Fmoc chemistry.

- Cyclization: The disulfide bridge between Homocysteine (Hcy) and Cysteine (Cys) is formed via oxidation.
 - Protocol: Dissolve crude linear peptide in ammonium bicarbonate buffer (pH 8.0) at high dilution (0.5 mg/mL) to favor intramolecular cyclization over intermolecular dimerization. Stir under air or use a mild oxidant (e.g., DMSO) for 24-48 hours.
- Validation:
 - HPLC: Single peak >95% purity.
 - Mass Spec: Confirm mass of 2019.86 Da. Note: The presence of Chlorine will result in a distinct isotopic pattern (M and M+2 peaks) which serves as a diagnostic marker for the correct incorporation of Phe(3-Cl).

3.2. GST Pull-Down Competition Assay

This assay confirms the peptide's ability to disrupt the native YAP-TEAD complex in a biological context.^{[8][7]}

Materials:

- Recombinant GST-TEAD1 (residues 209–426).
- Cell lysate containing endogenous YAP (e.g., HEK293 or HepG2).
- Yap-tead-IN-1 (Peptide 17).^{[1][3][4][9][8]}
- Glutathione Sepharose beads.

Workflow:

- Immobilization: Incubate GST-TEAD1 (30 µg) with Glutathione beads for 2 hours at 4°C. Wash 3x with Lysis Buffer (50 mM Tris, 150 mM NaCl, 1% Triton X-100).
- Competition: Prepare reaction mixtures containing:
 - Immobilized GST-TEAD1 beads.

- Cell lysate (source of full-length YAP).
- Yap-tead-IN-1 at varying concentrations (0, 10, 100, 1000 nM).
- Incubation: Rotate mixtures overnight at 4°C.
- Elution & Detection: Wash beads 5x with Lysis Buffer. Boil beads in SDS-loading buffer. Perform Western Blot probing for YAP.
- Result Interpretation: A decrease in YAP band intensity with increasing peptide concentration indicates successful inhibition. The IC50 should be in the low nanomolar range.

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